

Ethyl 3-amino-3-phenylpropanoate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Ethyl 3-amino-3-phenylpropanoate**

Cat. No.: **B1296916**

[Get Quote](#)

Technical Overview: Ethyl 3-amino-3-phenylpropanoate

This document provides essential physicochemical data for **Ethyl 3-amino-3-phenylpropanoate**, a compound of interest for researchers in organic synthesis and drug development. The information is presented to be clear and readily accessible for scientific professionals.

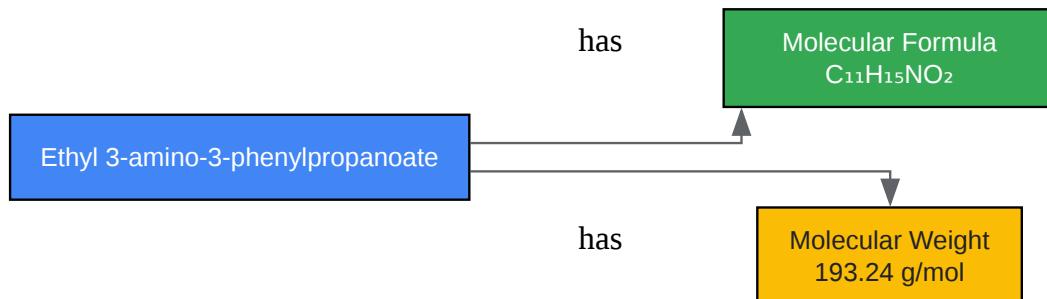
Physicochemical Properties

The fundamental molecular properties of **Ethyl 3-amino-3-phenylpropanoate** have been determined and are summarized below. These values are critical for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ NO ₂	[1] [2]
Molecular Weight	193.24 g/mol	[1] [2]
CAS Number	6335-76-8	[1] [2]

Logical Relationship of Compound Identifiers

The following diagram illustrates the direct relationship between the compound's common name and its core chemical identifiers.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. veeprho.com [veeprho.com]
- 2. Ethyl 3-amino-3-phenylpropanoate | C11H15NO2 | CID 236379 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ethyl 3-amino-3-phenylpropanoate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1296916#ethyl-3-amino-3-phenylpropanoate-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com